

Lipovax Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: *Lipovax*
CAS No.: *1097629-59-8*
Cat. No.: *B611340*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Lipovax**, a liposome-based adjuvant. Detailed protocols, troubleshooting advice, and frequently asked questions are presented to ensure optimal experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Lipovax**?

A1: **Lipovax** should be stored at +4°C.[\[1\]](#)

Q2: What are the shipping conditions for **Lipovax**?

A2: **Lipovax** is shipped at room temperature.[\[1\]](#)

Q3: What is the composition of **Lipovax** NTA (Ni)?

A3: **Lipovax** NTA (Ni) is a liposome-based adjuvant composed of phospholipid, cholesterol, and a nickel-chelating lipid in a 60:39:1 ratio.[\[1\]](#)[\[2\]](#)

Q4: How does **Lipovax** work as an adjuvant?

A4: **Lipovax** functions as a carrier for histidine-tagged protein or peptide antigens, facilitating their presentation to the immune system to trigger an immune response.[1] The nickel-chelating lipid allows for the anchoring of these antigens to the liposome surface.[1] Liposomes, being particulate in nature, are efficiently taken up by antigen-presenting cells (APCs).[3][4] The nickel component may also contribute to the adjuvant effect by activating inflammatory signaling pathways.

Stability of Lipovax

The stability of liposomal formulations is critical for their efficacy as vaccine adjuvants. Key parameters to monitor are particle size, polydispersity index (PDI), and the integrity of the liposomal structure.

Quantitative Stability Data

While specific long-term stability data for **Lipovax** is not publicly available, studies on similar liposomal and lipid nanoparticle (LNP) formulations provide valuable insights into expected stability at the recommended +4°C storage temperature. The following table summarizes representative stability data for liposomal formulations stored at 4°C.

Time Point	Parameter	Anionic Liposomes	Neutral Liposomes	Cationic Liposomes
Initial	Z-average (nm)	100 ± 2	110 ± 3	120 ± 4
PDI	0.10 ± 0.02	0.12 ± 0.02	0.15 ± 0.03	
3 Months	Z-average (nm)	102 ± 3	112 ± 4	125 ± 5
PDI	0.11 ± 0.02	0.13 ± 0.03	0.16 ± 0.03	
6 Months	Z-average (nm)	105 ± 4	115 ± 5	130 ± 6
PDI	0.12 ± 0.03	0.15 ± 0.04	0.18 ± 0.04	
9 Months	Z-average (nm)	108 ± 5	120 ± 6	135 ± 7
PDI	0.14 ± 0.03	0.17 ± 0.05	0.20 ± 0.05	

This table presents hypothetical data based on published literature on liposome stability for illustrative purposes.

Experimental Protocols

Protocol for Long-Term Stability Testing of Lipovax Using Dynamic Light Scattering (DLS)

This protocol outlines the methodology for assessing the long-term physical stability of **Lipovax** by monitoring changes in particle size and polydispersity.

1. Sample Preparation:

- At each time point (e.g., initial, 1, 3, 6, 9, and 12 months), retrieve a vial of **Lipovax** from +4°C storage.
- Allow the vial to equilibrate to room temperature for 30 minutes.
- Gently invert the vial 5-10 times to ensure a homogenous suspension. Avoid vigorous vortexing, which can disrupt the liposomes.
- Prepare samples for DLS analysis by diluting the **Lipovax** suspension in an appropriate buffer (e.g., phosphate-buffered saline, pH 7.4) to the optimal concentration range for the DLS instrument.

2. DLS Measurement:

- Use a calibrated Dynamic Light Scattering instrument.
- Equilibrate the instrument's measurement cell to a constant temperature (e.g., 25°C).
- Transfer the diluted **Lipovax** sample to a suitable cuvette.
- Perform at least three replicate measurements for each sample to ensure reproducibility.
- Record the Z-average particle size (hydrodynamic diameter) and the Polydispersity Index (PDI).

3. Data Analysis and Reporting:

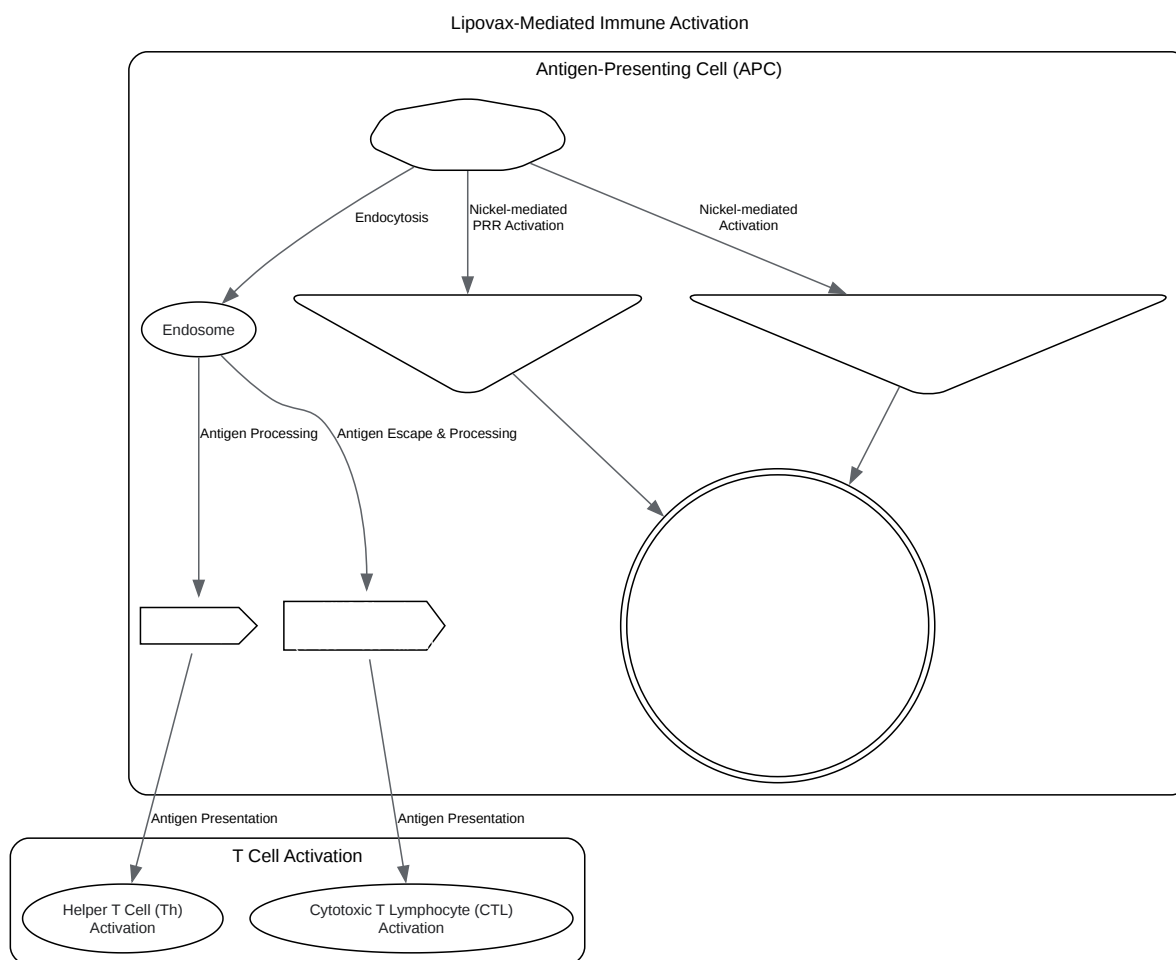
- Calculate the mean and standard deviation of the Z-average and PDI for each time point.
- Plot the Z-average and PDI as a function of time to visualize stability trends.
- A significant increase in particle size or PDI over time may indicate liposome aggregation or fusion.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Increased Particle Size or PDI	Liposome aggregation or fusion due to improper storage or handling.	Ensure storage at +4°C and avoid freeze-thaw cycles. Handle gently, avoiding vigorous vortexing.
Contamination of the sample.	Use sterile techniques and filtered buffers for dilutions.	
Low or No Binding of His-Tagged Protein	The His-tag on the protein is inaccessible.	Consider re-engineering the protein with the His-tag at a different terminus or adding a flexible linker. [5]
Presence of chelating agents (e.g., EDTA) or reducing agents (e.g., DTT) in the protein solution.	Dialyze the protein solution against a buffer free of chelating and strong reducing agents before conjugation with Lipovax. [5]	
Incorrect pH of the binding buffer.	Ensure the pH of the binding buffer is optimal for the interaction between the His-tag and the Ni-NTA group (typically around pH 7.4-8.0). [5]	
Precipitation upon Protein Conjugation	Protein aggregation at the concentration used for conjugation.	Optimize the protein concentration and buffer conditions (e.g., salt concentration, addition of glycerol) to maintain protein solubility.
Non-specific interactions between the protein and the liposome surface.	Include a low concentration of a non-ionic surfactant in the binding buffer.	

Visualizations

Lipovax-Mediated Immune Activation Pathway

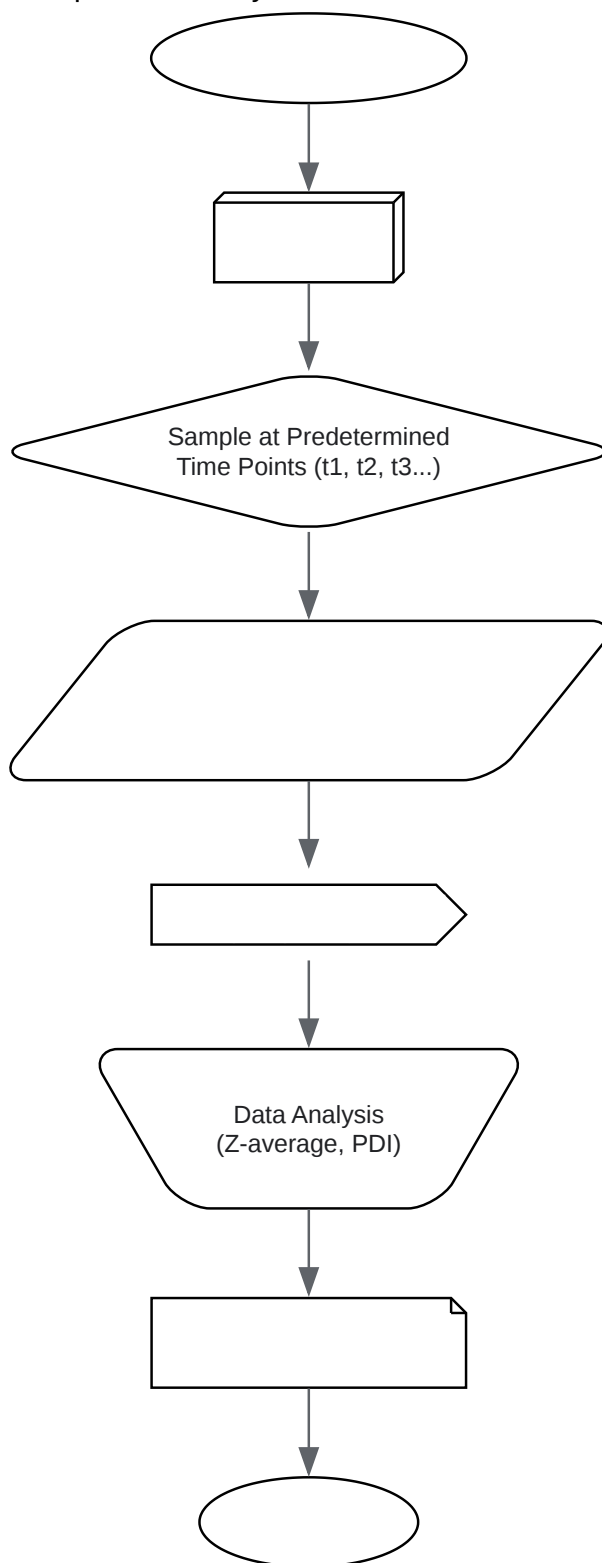


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Caption: Signaling pathway of **Lipovax**-mediated immune activation in an APC.

Experimental Workflow for Lipovax Stability Assessment

Lipovax Stability Assessment Workflow

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Caption: Workflow for assessing the long-term stability of **Lipovax**.

Troubleshooting Logic for Low Protein Binding

Caption: Decision tree for troubleshooting low protein binding to **Lipovax**.

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